

Application Notes and Protocols for High-Pressure Synthesis of Lanthanum Carbides

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Compound of Interest

Compound Name: *Lanthanum carbide*

Cat. No.: *B083422*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the high-pressure synthesis of **lanthanum carbides**. The methodologies described are primarily based on the use of laser-heated diamond anvil cells (LH-DAC), a powerful technique for investigating materials under extreme conditions.

Introduction

Lanthanum carbides, such as LaC_2 and La_2C_3 , are materials of significant interest due to their potential applications in superconductivity and as precursors for the synthesis of novel carbon nanostructures. High-pressure synthesis offers a pathway to access new phases and stoichiometries of **lanthanum carbide** that are not stable at ambient conditions, potentially leading to materials with enhanced or novel properties. The direct reaction of lanthanum with a carbon source at gigapascal (GPa) pressures and temperatures exceeding 2000 Kelvin (K) is the primary method for their formation in a laboratory setting.

Experimental Principles

The high-pressure synthesis of **lanthanum carbides** is typically achieved in a laser-heated diamond anvil cell (LH-DAC). This apparatus uses two opposing diamond anvils to compress a microscopic sample to pressures of tens to hundreds of gigapascals. The sample, contained within a gasket, is then heated to thousands of degrees using a high-power laser. The

transparent nature of the diamond anvils allows for in-situ monitoring of the synthesis process using techniques such as X-ray diffraction (XRD) and Raman spectroscopy.

Data Presentation

The following table summarizes the experimental conditions for the high-pressure synthesis of various rare-earth carbides, including analogous systems to **Lanthanum carbides**, which provide a basis for experimental design.

Compound	Precursor	Pressure (GPa)	Temperature (K)	High-Pressure Apparatus	Analytical Method	Reference
Lanthanum Carbides	Lanthanum metal, Carbon (from diamond anvils)	~20-125	~2200-2800	Laser-Heated Diamond Anvil Cell (LH-DAC)	In-situ X-ray Diffraction	[1]
Dysprosium Carbides (Dy ₄ C ₃ , Dy ₃ C ₂ , Dy ₂ C ₃)	Dysprosium flakes, Carbon (from diamond anvils)	19 - 58	~2500	Laser-Heated Diamond Anvil Cell (LH-DAC)	In-situ single-crystal synchrotron X-ray diffraction	[2][3]
La ₂ C ₃ (phase stability study)	Pre-synthesized La ₂ C ₃	up to 30	Room Temperature	Diamond Anvil Cell (DAC)	Angle-dispersive powder X-ray diffraction	[4]
LaC ₂ (phase stability study)	Pre-synthesized LaC ₂	up to 13	Room Temperature	Diamond Anvil Cell (DAC)	Angle-dispersive powder X-ray diffraction	[4]

Experimental Protocols

Protocol 1: High-Pressure Synthesis of Lanthanum Carbides in a Laser-Heated Diamond Anvil Cell

This protocol outlines the general procedure for the synthesis of **lanthanum carbides** via direct reaction of lanthanum metal with carbon under high pressure and high temperature.

Materials and Equipment:

- Lanthanum metal foil or powder (high purity)
- Diamond Anvil Cell (DAC)
- Diamond anvils (typically with culet sizes of 250-300 μm)
- Rhenium (Re) gasket
- Pressure-transmitting medium (e.g., NaCl, KCl, or a noble gas like Argon)
- Ruby microspheres (for pressure calibration)
- High-power laser system (e.g., Nd:YAG or fiber laser)
- Optical system for focusing the laser and collecting emitted light for temperature measurement
- Synchrotron X-ray source for in-situ diffraction

Procedure:

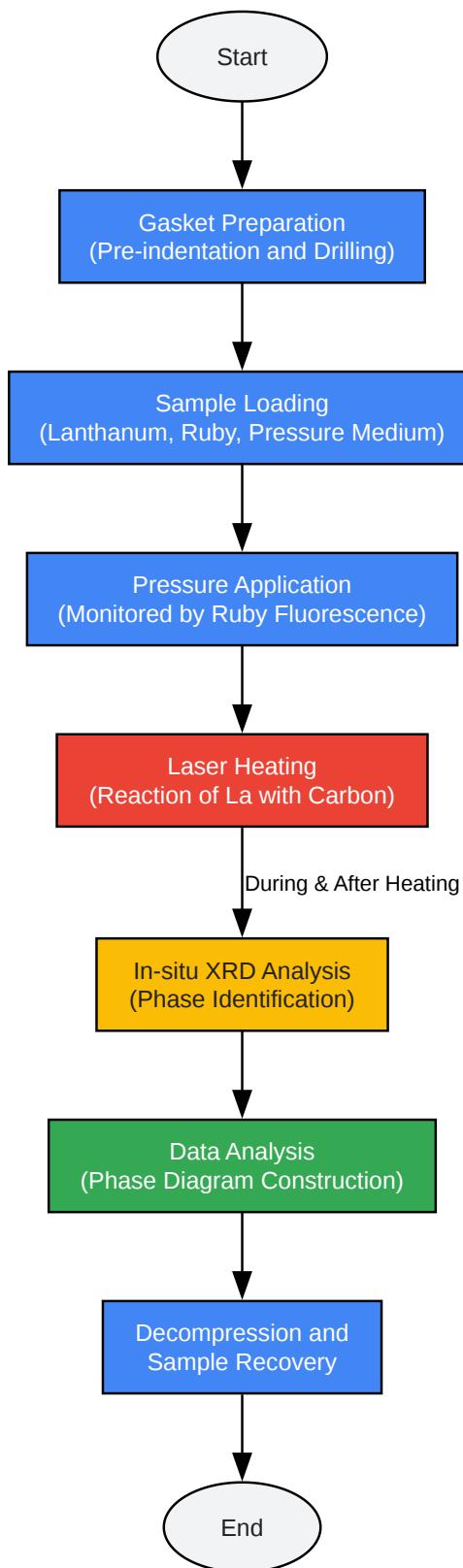
- Gasket Preparation: A rhenium gasket is pre-indented between the diamond anvils to a thickness of approximately 30-40 μm . A sample chamber is then drilled into the center of the indentation using a laser drilling system or a micro-driller. The chamber diameter is typically 100-150 μm .
- Sample Loading:

- A small piece of high-purity lanthanum metal foil is cut to fit inside the sample chamber.
- Alternatively, a small amount of lanthanum powder can be loaded.
- Several ruby microspheres are placed in the sample chamber for pressure measurement via the ruby fluorescence method.
- The sample chamber is filled with a pressure-transmitting medium. For laser heating experiments, a thermally insulating medium like NaCl or KCl is often used to ensure efficient heating of the sample.
- Pressure Application: The DAC is sealed, and pressure is gradually applied by tightening the screws of the cell. The pressure is monitored in-situ by measuring the fluorescence spectrum of the ruby spheres.
- Laser Heating and Synthesis:
 - The DAC is mounted in the laser heating system.
 - The lanthanum sample is heated by focusing a high-power laser beam onto it. The diamond anvils themselves can serve as the carbon source for the reaction.
 - The temperature is determined by fitting the thermal emission spectrum from the heated spot to Planck's blackbody radiation law.
 - The sample is heated to the desired temperature (typically 2200-2800 K) for a few minutes to facilitate the reaction between lanthanum and carbon.
- In-situ Characterization:
 - During and after heating, the sample is characterized using in-situ synchrotron X-ray diffraction. This allows for the identification of the crystalline phases of **lanthanum carbide** formed.
 - XRD patterns are collected at various pressures and temperatures to map the phase diagram of the La-C system.

- Decompression and Sample Recovery: After the experiment, the pressure is slowly released. The synthesized **lanthanum carbide** phases may be recoverable at ambient conditions for ex-situ analysis, although many high-pressure phases are not quenchable.

Mandatory Visualizations

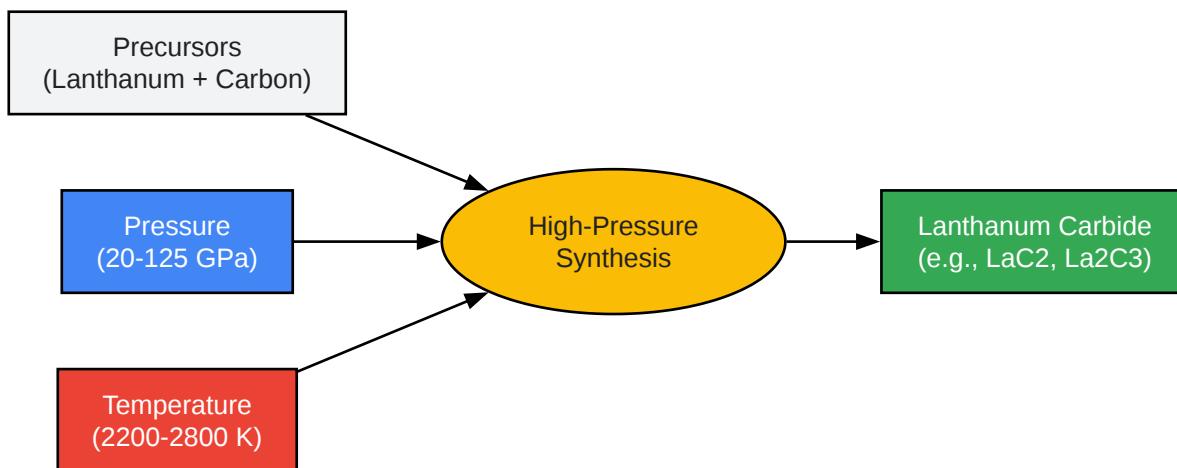
Experimental Workflow for High-Pressure Synthesis of Lanthanum Carbides



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Caption: Workflow for high-pressure, high-temperature synthesis of **lanthanum carbides**.

Signaling Pathway of Experimental Parameters



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